Palmatine Chloride Hydrate: A Technical Guide to its burgeoning Therapeutic Applications

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Compound of Interest

Compound Name:	*Palmatine chloride hydrate*
CAS No.:	*171869-95-7*
Cat. No.:	*B061704*

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Abstract

Palmatine, a protoberberine alkaloid found in various medicinal plants, has a long history of use in traditional medicine, particularly in Asia, for treating ailments such as jaundice, dysentery, hypertension, and inflammation.[1][2] Modern scientific investigation has begun to unravel the molecular mechanisms underlying these traditional uses, revealing a pleiotropic pharmacological profile for palmatine and its salt form, **palmatine chloride hydrate**. This technical guide provides an in-depth analysis of the current state of research into the therapeutic potential of **palmatine chloride hydrate**. We will explore its multi-target mechanisms of action, focusing on its anti-inflammatory, antioxidant, neuroprotective, anticancer, and antimicrobial properties. This guide is intended for researchers, scientists, and drug development professionals, offering a synthesis of mechanistic insights and field-proven experimental protocols to facilitate further investigation into this promising natural compound.

Introduction to **Palmatine Chloride Hydrate**

Palmatine is a quaternary isoquinoline alkaloid with a characteristic bright yellow color.[2] It is a major bioactive component isolated from plants of the Berberidaceae, Papaveraceae,

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Ranunculaceae, and Menispermaceae families.[2] For pharmaceutical applications, it is often used in its hydrochloride salt form, **palmatine chloride hydrate**, to enhance its water solubility.[3] While its traditional applications have been widespread, contemporary research is now validating its therapeutic potential for a range of complex modern diseases, including neurodegenerative disorders and cancer.[2][4]

Pharmacokinetics and Bioavailability

A critical consideration for the clinical translation of any therapeutic agent is its pharmacokinetic profile. Studies in rats have shown that palmatine exhibits relatively low oral bioavailability.

Administration Route	Dose	Bioavailability (%)	Animal Model	Reference
Oral	60 mg/kg (total alkaloids)	10.98	Rat	
Oral	Not Specified	15.5	Rat	

This low bioavailability is likely attributable to poor intestinal absorption and a significant first-pass metabolism effect in the liver and intestines.[4] Pharmacokinetic studies in rats have determined key parameters following oral and intravenous administration.

Parameter	Oral Administration (60 mg/kg total alkaloids)	Intravenous Administration	Reference
Cmax	0.91 ± 0.06 mg/L	-	[1]
Tmax	35.24 ± 0.83 min	-	[1]
t1/2	187.03 ± 1.53 min	172.18 ± 12.38 min	[1]
AUC	280.30 ± 18.69 mg·min/L	2553.14 ± 214.91 mg·min/L	[1]

Despite its low bioavailability, palmatine has been shown to cross the blood-brain barrier, which is a significant advantage for its potential application in central nervous system disorders.[4]

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Efforts to improve its clinical potential include the development of nano-delivery systems and structural modifications.[4]

Key Therapeutic Applications and Mechanisms of Action

Palmatine's therapeutic effects are attributed to its ability to modulate multiple key signaling pathways. This multi-target approach is a hallmark of many natural products and offers potential advantages in treating complex diseases with multifactorial pathologies.

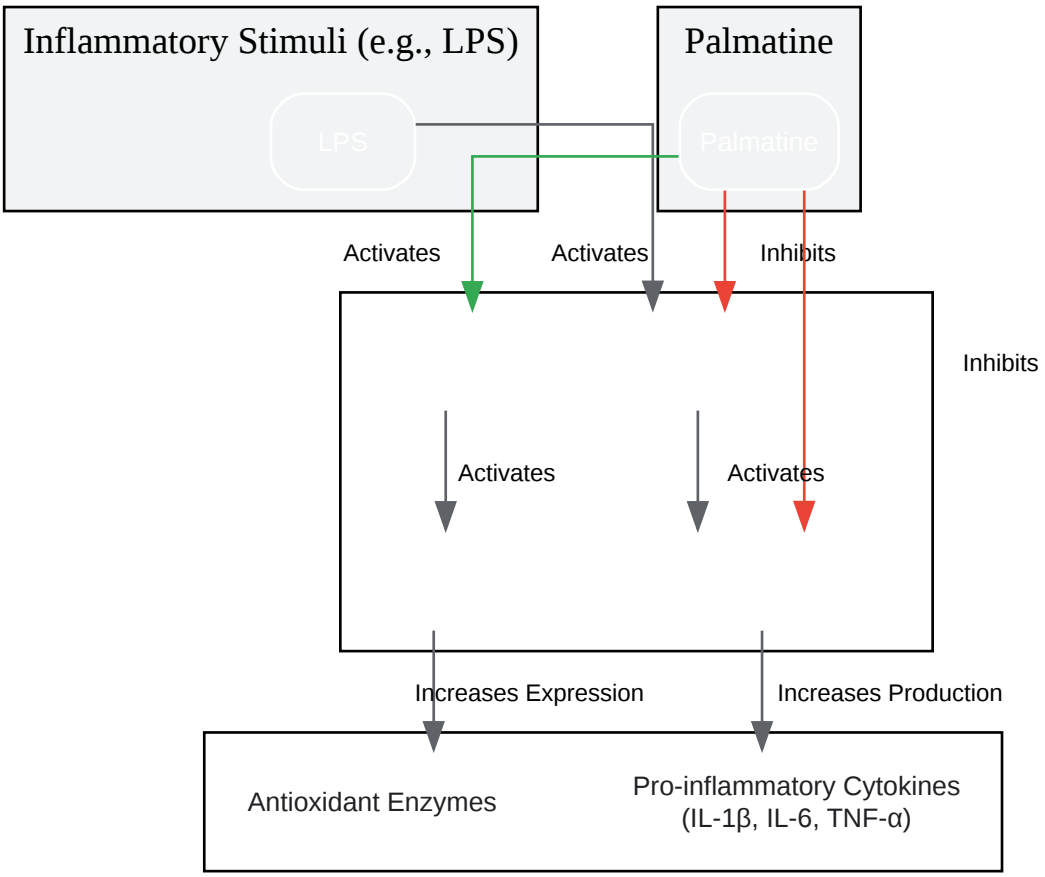
Anti-inflammatory and Antioxidant Effects

A substantial body of evidence points to the potent anti-inflammatory and antioxidant properties of palmatine.[4][5] These effects are primarily mediated through the regulation of two major signaling pathways:

- Inhibition of the NF-κB/NLRP3 Inflammasome Pathway: Palmatine has been shown to exert its anti-inflammatory effects by inhibiting the activation of the NLRP3 inflammasome and the NF-κB signaling pathway.[4] This leads to a reduction in the production of pro-inflammatory cytokines such as IL-1β, IL-6, and TNF-α.[6]

- Activation of the Nrf2/HO-1 Pathway: Palmatine combats oxidative stress by activating the nuclear factor erythroid 2-related factor 2 (Nrf2)/heme oxygenase-1 (HO-1) pathway.[4] This pathway plays a crucial role in the cellular defense against oxidative damage by upregulating the expression of antioxidant enzymes.

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Caption: Palmatine's dual anti-inflammatory and antioxidant mechanisms.

Neuroprotective Effects

Palmatine's ability to cross the blood-brain barrier and its anti-inflammatory and antioxidant properties make it a promising candidate for the treatment of neurodegenerative diseases like Alzheimer's disease.[4]

Mechanisms of neuroprotection include:

- Reduction of Neuroinflammation: Palmatine has been shown to reduce levels of pro-inflammatory cytokines in lipopolysaccharide (LPS)-induced mouse models of neuroinflammation at doses of 5 mg/kg and 20 mg/kg.[4]

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- Inhibition of Apoptosis: It inhibits the BAX/Bcl-2 pathway, thereby reducing neuronal apoptosis.[4]
- Amelioration of Oxidative Stress: In a mouse model of Alzheimer's disease induced by amyloid-beta (Aβ) 25-35, palmatine at doses of 50 mg/kg and 100 mg/kg was shown to protect against oxidative stress.[6]
- Enhancement of Cognitive Function: Studies in animal models have demonstrated that palmatine can improve learning and memory.[3]

Anticancer Activity

Palmatine has demonstrated broad-spectrum anticancer activity against various cancer cell lines.[1] Its anticancer effects are multifaceted and include:

- Induction of Apoptosis: Palmatine induces apoptosis in cancer cells through the modulation of apoptotic pathways, including the BAX/Bcl-2 pathway.[6]
- Cell Cycle Arrest: It can cause cell cycle arrest, thereby inhibiting the proliferation of cancer cells.
- Inhibition of Metastasis and Angiogenesis: Palmatine has been shown to suppress the invasion and spread of cancer cells.[4]
- Synergistic Effects with Chemotherapeutic Drugs: Palmatine has been shown to act synergistically and additively with doxorubicin in human estrogen receptor-positive breast cancer cells.[6]

Antimicrobial Activity

Traditionally used to treat infections, modern research has confirmed palmatine's antimicrobial properties. It exhibits inhibitory effects against a range of pathogens, including:

- Helicobacter pylori: Palmatine has been shown to have dose-dependent antibacterial activity against H. pylori, a bacterium associated with chronic atrophic gastritis.[4] A study on palmatine derivatives demonstrated potent activity against metronidazole-resistant H. pylori strains, with minimum inhibitory concentration (MIC) values ranging from 4-16 μg/mL.

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- Gram-Positive Bacteria: Palmatine generally shows stronger inhibitory effects on Gram-positive bacteria compared to Gram-negative bacteria.[1]

- Plasmodium falciparum: It has demonstrated potent antimalarial activity against both chloroquine-sensitive and chloroquine-resistant strains of P. falciparum.[4]

Experimental Protocols

The following protocols are representative of the methodologies used to evaluate the therapeutic potential of **palmatine chloride hydrate**.

In Vitro Cell Viability Assessment: MTT Assay

This protocol is a standard colorimetric assay to assess the cytotoxic effects of palmatine on cancer cell lines.

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is based on the ability of viable cells to reduce the yellow tetrazolium salt MTT to purple formazan crystals by mitochondrial dehydrogenases. The amount of formazan produced is proportional to the number of viable cells.

Protocol:

- Cell Seeding: Seed cancer cells (e.g., HT-29, SW-480, or PC12) in a 96-well plate at a density of 5 x 10^3 to 1 x 10^4 cells/well and incubate for 24 hours at 37°C in a 5% CO_2 humidified atmosphere.

- Treatment: After 24 hours, replace the medium with fresh medium containing various concentrations of **palmatine chloride hydrate** (e.g., 0.1, 1, 10, 50, 100 µM). Include a vehicle control (medium with the same concentration of solvent used to dissolve palmatine).

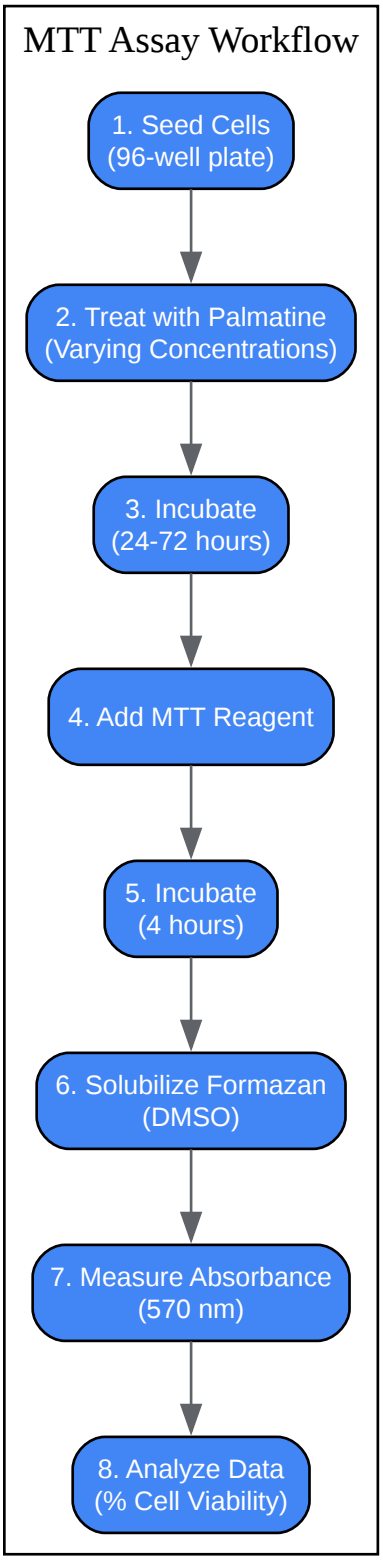
- Incubation: Incubate the cells for 24, 48, or 72 hours.

- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.

- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.

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- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control.



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Caption: A generalized workflow for the MTT cell viability assay.

Analysis of Apoptosis: Western Blotting

This protocol is used to detect changes in the expression of key apoptosis-related proteins following palmatine treatment.

Principle: Western blotting allows for the separation of proteins by size via gel electrophoresis, followed by their transfer to a membrane and detection using specific antibodies.

Protocol:

- Cell Lysis: Treat cells with palmatine as described in the MTT assay protocol. After treatment, collect the cells and lyse them in RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA protein assay.
- Gel Electrophoresis: Load equal amounts of protein (e.g., 20-30 µg) onto an SDS-PAGE gel and separate the proteins by electrophoresis.
- Protein Transfer: Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Blocking: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane with primary antibodies against apoptosis markers (e.g., Bax, Bcl-2, cleaved caspase-3, and PARP) overnight at 4°C. Use an antibody against a housekeeping protein (e.g., β-actin or GAPDH) for loading control.
- Secondary Antibody Incubation: Wash the membrane with TBST and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

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- Densitometry Analysis: Quantify the band intensities using image analysis software and normalize to the loading control.

In Vivo Model of Neuroprotection: Aβ-Induced Alzheimer's Disease in Mice

This protocol describes an animal model to evaluate the neuroprotective effects of palmatine.

Principle: Intracerebral injection of aggregated Aβ peptide in mice induces pathological features similar to Alzheimer's disease, including neuroinflammation and cognitive deficits.

Protocol:

- Animal Acclimatization: Acclimate male C57BL/6 mice for at least one week before the experiment.
- Model Induction: Anesthetize the mice and stereotactically inject aggregated Aβ25-35 into the hippocampus.[6] A sham group should be injected with vehicle (e.g., sterile saline).
- Palmatine Administration: Following the Aβ injection, administer **palmatine chloride hydrate** (e.g., 50 and 100 mg/kg) or vehicle daily via oral gavage for a specified period (e.g., 14-28 days).[6]
- Behavioral Testing: Conduct behavioral tests to assess cognitive function, such as the Morris water maze or Y-maze.
- Tissue Collection and Analysis: At the end of the treatment period, euthanize the mice and collect brain tissue for analysis.
    - Histology: Perform H&E and Nissl staining to assess neuronal damage.
    - Biochemical Assays: Measure levels of inflammatory cytokines (TNF-α, IL-1β, IL-6) and oxidative stress markers (SOD, GSH, MDA) in brain homogenates using ELISA and other appropriate assays.[6]
    - Western Blotting: Analyze the expression of key signaling proteins (e.g., Nrf2, HO-1, Bax, Bcl-2) in brain tissue lysates.[6]

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Future Directions and Conclusion

Palmatine chloride hydrate is a promising natural compound with a wide range of therapeutic applications. Its multi-target mechanism of action makes it particularly attractive for the treatment of complex diseases. However, several challenges remain to be addressed for its successful clinical translation. The primary hurdle is its low oral bioavailability. Future research should focus on the development of novel drug delivery systems, such as nanoparticles and liposomes, to enhance its absorption and targeted delivery.[4] Furthermore, while preclinical studies have been encouraging, well-designed clinical trials are necessary to establish the safety and efficacy of palmatine in humans. The synergistic effects of palmatine with existing drugs also warrant further investigation, as this could lead to more effective combination therapies with reduced side effects.

In conclusion, the scientific evidence to date strongly supports the therapeutic potential of **palmatine chloride hydrate**. This technical guide provides a comprehensive overview of its pharmacological properties and the experimental methodologies to further explore its clinical utility. Continued research in this area is crucial to unlock the full potential of this ancient remedy in modern medicine.

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